

Application Notes and Protocols: BI-0115

Storage and Stability

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Compound of Interest

Compound Name: BI-0115

Cat. No.: B10821675

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols regarding the storage and stability of **BI-0115**, a selective small molecule inhibitor of the lectin-like oxidized low-density lipoprotein receptor-1 (LOX-1). Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable and reproducible experimental results.

Introduction

BI-0115 is a valuable research tool for studying the role of LOX-1 in various pathological processes, including cardiovascular diseases.[1][2] As with any bioactive small molecule, its stability is paramount. This document summarizes the recommended storage conditions, stability profile, and provides a general protocol for assessing its stability.

Physicochemical Properties

A brief overview of the physicochemical properties of **BI-0115** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ ClN ₃ O	[1]
Molecular Weight	287.75 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO. Moderate solubility at pH 7.	[1][2]

Recommended Storage Conditions

Proper storage is critical to maintain the quality and shelf life of **BI-0115**. The following conditions are recommended based on manufacturer guidelines.

Solid Compound

Condition	Temperature	Duration	Notes
Short-term Storage	0 - 4 °C	Days to weeks	Keep dry and protected from light.[1][3]
Long-term Storage	-20 °C	Months to years	Keep dry and protected from light.[1][3] A shelf life of over 3 years is suggested if stored properly.[1]
Shipping	Ambient Temperature	A few weeks	The compound is considered stable for the duration of ordinary shipping and customs procedures. [1][3]

Stock Solutions

It is recommended to prepare a concentrated stock solution in a suitable solvent, such as DMSO.[1] Aliquoting the stock solution is advised to prevent repeated freeze-thaw cycles.[4]

Condition	Temperature	Duration	Notes
Short-term Storage	0 - 4 °C	Days to weeks	[3]
Long-term Storage	-20 °C	Months	[3] One supplier suggests storage at -20°C for up to 1 month and at -80°C for up to 6 months.[4]

Stability Profile

General Stability

BI-0115 is a stable compound when stored under the recommended conditions.[1][3]

Microsomal Stability

The stability of **BI-0115** in human, rat, and mouse liver microsomes has been characterized as "not optimal," which qualifies the compound primarily as a tool for in vitro studies.[2]

Experimental Protocols

The following sections provide generalized protocols for preparing **BI-0115** solutions and assessing its stability.

Protocol for Preparation of Stock Solution

Objective: To prepare a concentrated stock solution of **BI-0115** for experimental use.

Materials:

- **BI-0115** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

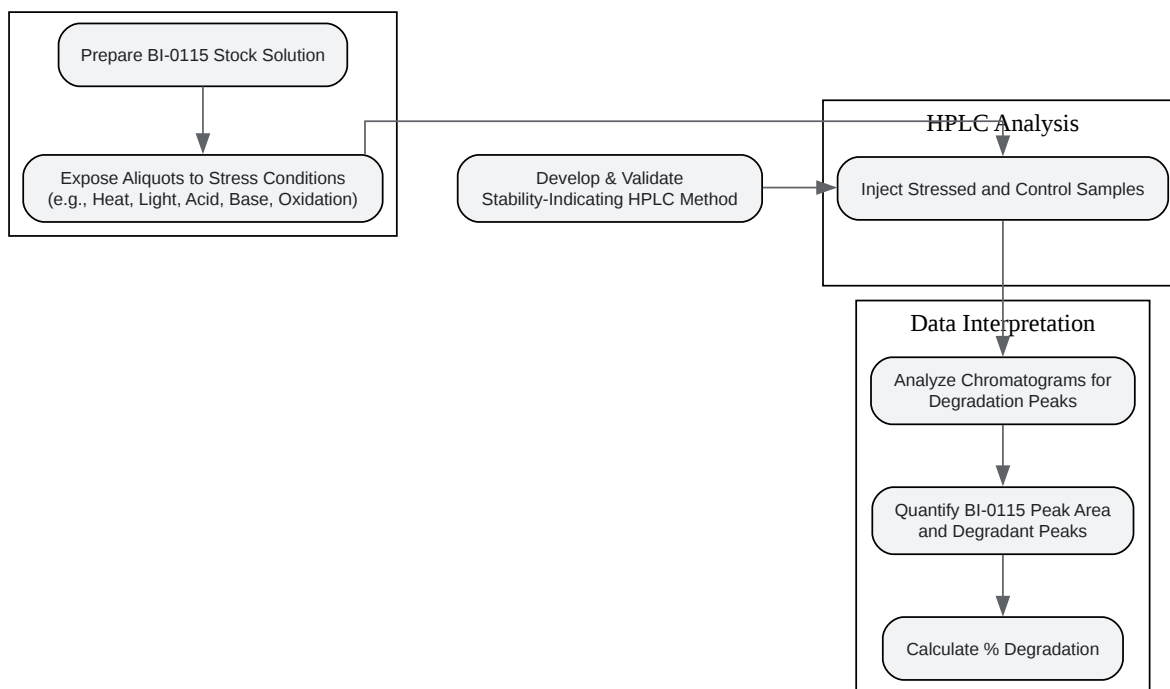
Procedure:

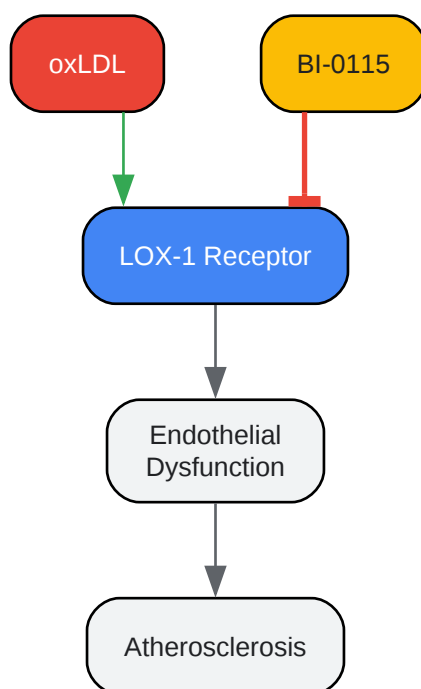
- **Equilibration:** Allow the vial of solid **BI-0115** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **BI-0115** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Vortex the solution until the **BI-0115** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed tubes.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. For immediate or short-term use, an aliquot can be stored at 4°C for a few days.

Protocol: General Stability-Indicating HPLC Method

Objective: To outline a general High-Performance Liquid Chromatography (HPLC) method to assess the stability of **BI-0115** and separate it from potential degradation products. This protocol is a general guideline and should be optimized for the specific equipment and conditions used.

Workflow for Stability Testing:





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